Technical Support Center: 4-Morpholinamine, 3,3-dimethyl-(9CI)

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Compound of Interest	
Compound Name:	*4-Morpholinamine,3,3-dimethyl-(9CI)*
CAS No.:	*127957-05-5*
Cat. No.:	*B147215*

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Disclaimer: Specific safety and handling data for 4-Morpholinamine, 3,3-dimethyl-(9CI) is not readily available. The guidance provided herein is based on the general properties of substituted morpholines and sterically hindered tertiary amines.[1][2][3][4][5] It is imperative to consult the specific Safety Data Sheet (SDS) provided by the supplier for this compound and to perform a thorough risk assessment before handling. All operations should be conducted by trained personnel in a controlled laboratory setting.

Section 1: Frequently Asked Questions (FAQs)

Q1: What is 4-Morpholinamine, 3,3-dimethyl-(9CI) and what are its potential applications?

A1: 4-Morpholinamine, 3,3-dimethyl-(9CI) is a heterocyclic organic compound. Structurally, it is a morpholine ring substituted with two methyl groups at the 3-position and an amino group at the 4-position (the nitrogen atom). The morpholine scaffold is a "privileged structure" in medicinal chemistry, frequently incorporated into drug candidates to improve physicochemical properties like solubility and metabolic stability.[1][4] Given its structure, this compound is likely being investigated as a building block in the synthesis of novel pharmaceuticals or

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agrochemicals.[1][2] The 3,3-dimethyl substitution introduces significant steric hindrance around the morpholine ring.

Q2: What are the primary hazards I should be aware of when handling this compound?

A2: Based on the general class of organic amines, the primary hazards include:

- Corrosivity: Amines can be corrosive to the skin and eyes, potentially causing severe burns.[1][6][7]
- Toxicity: Amines can be harmful if swallowed, inhaled, or absorbed through the skin.[7][8][9]
- Flammability: Organic amines may be flammable, with vapors potentially forming explosive mixtures with air.[6][10]
- Reactivity: Amines are basic and can react exothermically with acids. They may also be sensitive to air and oxidizing agents.[6]

Q3: What initial personal protective equipment (PPE) is required?

A3: A comprehensive PPE ensemble is mandatory.[11][12] This includes, but is not limited to:

- Eye and Face Protection: Chemical safety goggles and a face shield.[9][13]
- Hand Protection: Chemically resistant gloves (e.g., butyl rubber or nitrile). Always inspect gloves before use.[9][14]
- Body Protection: A flame-retardant lab coat or a chemical-resistant suit.[9][15]
- Respiratory Protection: Work should be conducted in a certified chemical fume hood. If there is a risk of airborne exposure outside of a hood, a NIOSH-approved respirator with appropriate cartridges for organic vapors/amines should be used.[11][12][14]

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PPE Level	Situation	Required Equipment
Level D (Minimum)	Transporting sealed containers.	Safety glasses, lab coat, gloves, closed-toe shoes.[13]
Level C	Handling open containers in a fume hood.	Chemical goggles, face shield, chemically resistant gloves, lab coat.[13][15]
Level B	Potential for significant splashes or aerosolization.	Highest level of respiratory protection (e.g., SCBA) with chemical-resistant clothing.[13][15]

Q4: How should I store this compound?

A4: Proper storage is critical to maintain compound integrity and ensure safety.

- Atmosphere: Store under an inert atmosphere (e.g., argon or nitrogen) to prevent air-sensitivity issues like oxidation.[6]
- Temperature: Keep containers tightly closed in a dry, cool, and well-ventilated place, away from heat, sparks, and open flames.[6][7][8]
- Container: Use containers made of appropriate materials. Morpholine and its derivatives can corrode metals like copper, aluminum, and zinc.[10] Steel or iron containers are often recommended.[10]
- Segregation: Store away from incompatible materials, especially strong oxidizing agents and acids.[6]

Section 2: Troubleshooting Experimental Issues

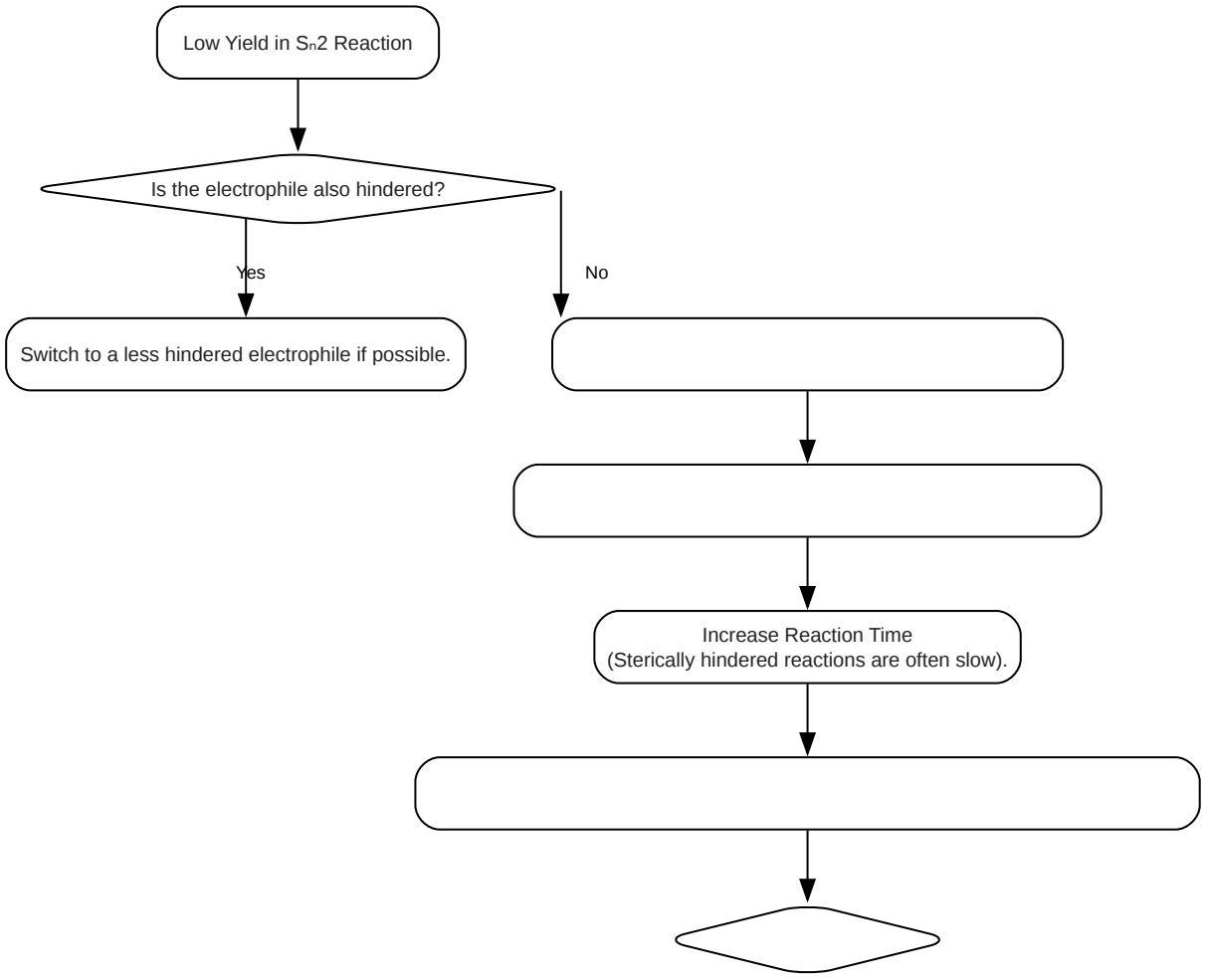
Q5: I am seeing low to no yield in my nucleophilic substitution (S_n2) reaction where 4-Morpholinamine, 3,3-dimethyl-(9CI) is the nucleophile. What's going wrong?

A5: The most likely cause is severe steric hindrance.[16][17][18] The two methyl groups at the 3-position, adjacent to the nitrogen atom, physically block the nitrogen's lone pair from

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attacking an electrophilic carbon.[5][18] This is a common issue with bulky amines.[5][16]

Troubleshooting Workflow:



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Caption: Troubleshooting S_n2 reactions with hindered amines.

Detailed Steps:

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- Increase Temperature: Carefully raise the reaction temperature in increments. This provides the molecules with more kinetic energy to overcome the activation barrier imposed by steric repulsion.[16] Monitor closely for any signs of decomposition.
- Solvent Choice: Switch to a more polar aprotic solvent like DMF or DMSO. These solvents can help to solvate the transition state and may enhance the nucleophilicity of the amine.[16]
- Use a More Reactive Electrophile: If possible, change your electrophile's leaving group to a more reactive one (e.g., from a bromide to an iodide).[16]
- Consider Catalysis: In some cases, adding a catalytic amount of sodium iodide can facilitate the reaction by in-situ formation of a more reactive alkyl iodide (Finkelstein reaction).

Q6: My compound has developed a yellow or brown color over time. Is it still usable?

A6: Discoloration often indicates degradation, likely due to oxidation from air exposure. Amines are prone to forming colored impurities upon oxidation.

Protocol: Purity Check & Re-purification

- Analysis:
  - Dissolve a small sample in a suitable deuterated solvent (e.g., $CDCl_3$) and acquire a ^1H NMR spectrum. Compare it to the spectrum of the fresh material. Look for the appearance of new signals or broadening of existing ones.
  - Run a sample on LC-MS to check for the presence of higher molecular weight species, which could be oxidation products.
- Decision Point:
  - If NMR and LC-MS show >95% purity and only minor discoloration, the material may be usable for non-critical applications, but a small-scale test reaction is recommended.
  - If significant impurities are detected, re-purification is necessary.
- Purification:

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- Distillation: If the compound is a liquid and thermally stable, vacuum distillation is often the most effective method for removing non-volatile impurities.
- Column Chromatography: For solid compounds or thermally sensitive liquids, flash chromatography on silica gel may be effective. Use a solvent system with a small amount of triethylamine (~0.5-1%) to prevent the amine from streaking on the acidic silica.

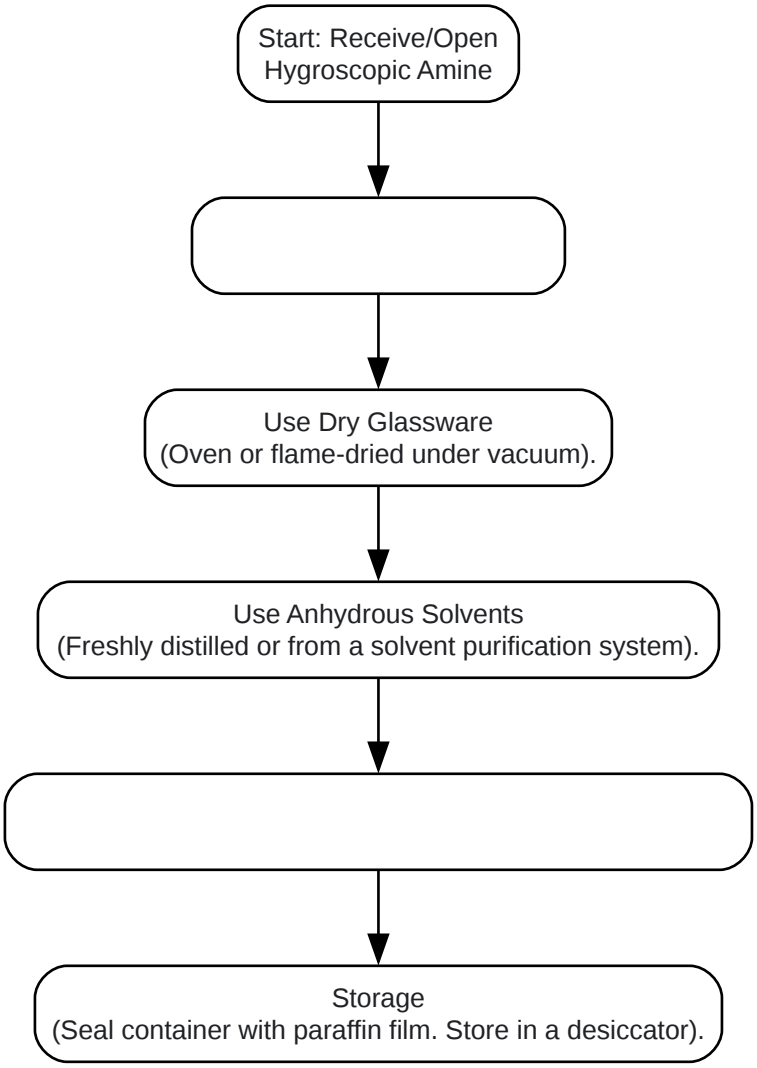
- Post-Purification: Immediately store the purified material under an inert atmosphere and protect it from light.

Q7: The compound is difficult to handle as it appears to be hygroscopic. How can I manage this?

A7: Morpholine itself is hygroscopic, and this property can carry over to its derivatives.[1][10] Absorbed water can act as a nucleophile in its own right, leading to unwanted side reactions.

Handling Workflow for Hygroscopic Amines:

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Caption: Workflow for handling hygroscopic reagents.

Section 3: Storage and Disposal

Q8: What are the best practices for long-term storage?

A8: For long-term storage to ensure maximum stability:

- Aliquot: If you have a large quantity, aliquot it into smaller, single-use vials. This minimizes the number of times the main stock is exposed to the atmosphere.
- Inert Gas: Backfill each vial with argon or nitrogen before sealing.

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- Sealing: Use vials with PTFE-lined caps. For extra protection, wrap the cap and neck with Parafilm.

- Location: Store in a designated, well-ventilated cabinet for corrosive and flammable materials.[6] Avoid storing near strong acids or oxidizers.

Q9: How do I properly dispose of waste containing this compound?

A9: All waste must be treated as hazardous.

- Collection: Collect all waste (unused compound, reaction residues, contaminated materials) in a clearly labeled, sealed, and appropriate hazardous waste container.

- Neutralization (for experts only): Small residual amounts in reaction flasks can be carefully neutralized by slowly adding a weak acid (like citric acid) solution while cooling in an ice bath. However, this should only be done by experienced personnel aware of the potential for exothermic reactions.

- Disposal: The primary method of disposal is incineration by a licensed hazardous waste disposal facility.[10] Do not dispose of it down the drain, as it can be toxic to aquatic life.[8] Follow all local, state, and federal regulations for hazardous waste disposal.[10]

References

- What are the Health and Safety Guidelines for Using Amines?. Vertex AI Search.
- How to Handle Amines Safely in Industrial Environments: A Comprehensive Guide. Vertex AI Search.
- Technical Support Center: Overcoming Steric Hindrance in Reactions with Diethyl 4-Bromobutylphosphon
- Personal Protective Equipment | US EPA. US EPA.
- Personal Protective Equipment: Chemical Handling. Good Day's Work.
- MORPHOLINE. PubChem.
- Personal Protective Equipment (PPE). CHEMM.
- Chemical Comp
- Morpholine (HSG 92, 1995). Inchem.org.
- Chemical Compatibility of M
- Steric Hindrance in SN2 and SN1 Reactions. Chemistry Steps.
- SAFETY DATA SHEET - Fisher Scientific. Fisher Scientific.

© 2026 BenchChem. All rights reserved.

- Side-by-side comparison of synthesis routes for morpholine-based compounds. Benchchem.
- Safety Data Sheet SECTION 1: Identification SECTION 2: Hazard identific
- An updated review on morpholine derivatives with their pharmacological actions.
- SAFETY D
- How to determines whether a molecule is sterically hindered, or not. Quora.
- SAFETY D
- De Novo Assembly of Highly Substituted Morpholines and Piperazines. PMC - NIH.
- SAFETY D
- The effect of steric hindrance in amines, and sterically destabilized twisted amides ….
- Nucleophilicity Trends of Amines. Master Organic Chemistry.
- A New Strategy for the Synthesis of Substituted Morpholines. PMC - NIH.
- Metal-free one-pot synthesis of 2-substituted and 2,3-disubstituted morpholines

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Sources

- 1. atamankimya.com [atamankimya.com]
- 2. benchchem.com [benchchem.com]
- 3. researchgate.net [researchgate.net]
- 4. De Novo Assembly of Highly Substituted Morpholines and Piperazines - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. fishersci.com [fishersci.com]
- 7. tcichemicals.com [tcichemicals.com]
- 8. multimedia.3m.com [multimedia.3m.com]
- 9. static.cymitquimica.com [static.cymitquimica.com]
- 10. Morpholine (HSG 92, 1995) [inchem.org]
- 11. diplomatacomercial.com [diplomatacomercial.com]
- 12. diplomatacomercial.com [diplomatacomercial.com]

© 2026 BenchChem. All rights reserved.

- 13. epa.gov [epa.gov]
- 14. blog.gooddayswork.ag [blog.gooddayswork.ag]
- 15. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 16. pdf.benchchem.com [pdf.benchchem.com]
- 17. Steric Hindrance in SN2 and SN1 Reactions - Chemistry Steps [chemistrysteps.com]
- 18. quora.com [quora.com]
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